

Confirming the Molecular Target of 16-Keto Aspergillimide: A Comparative Guide

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Compound of Interest

Compound Name: **16-Keto Aspergillimide**

Cat. No.: **B11930023**

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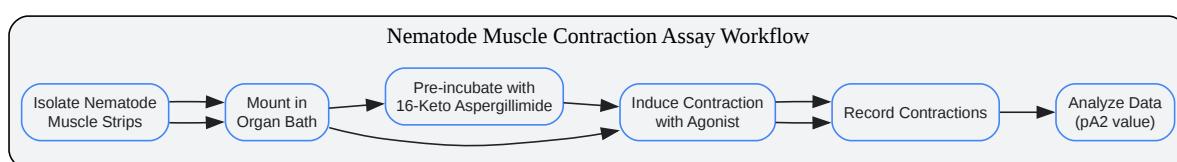
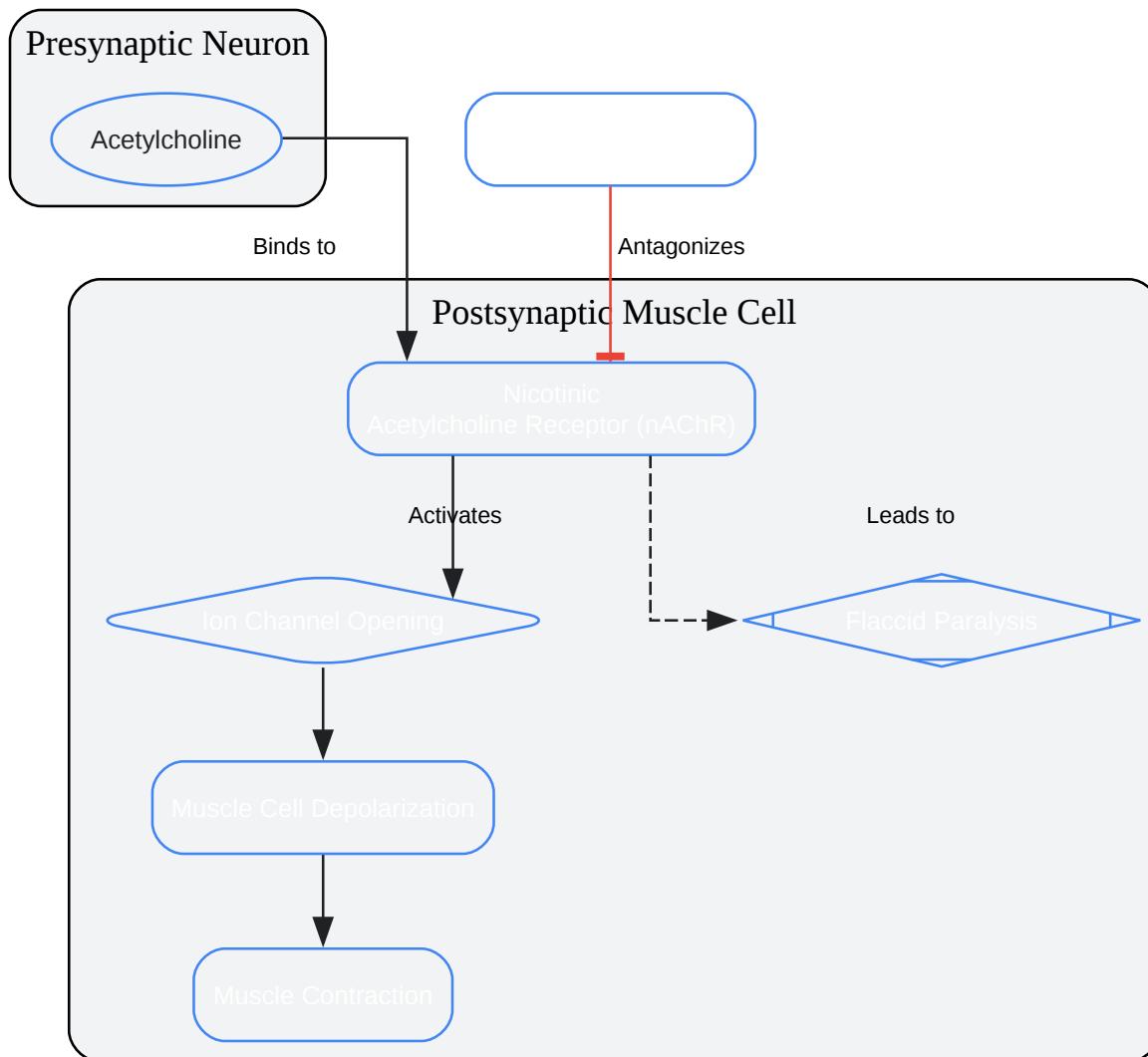
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **16-Keto Aspergillimide** and its likely molecular target, the nicotinic acetylcholine receptor (nAChR) in nematodes. Due to the structural similarity of **16-Keto Aspergillimide** to the paraherquamide class of anthelmintics, it is strongly suggested that it shares the same mechanism of action. Paraherquamides are known to be antagonists of nematode nAChRs, leading to flaccid paralysis and expulsion of the parasites.[\[1\]](#) [\[2\]](#)[\[3\]](#) This guide presents the available evidence, proposes experimental protocols to definitively confirm the molecular target of **16-Keto Aspergillimide**, and compares its potential activity with known nAChR antagonists.

Postulated Mechanism of Action of 16-Keto Aspergillimide

16-Keto Aspergillimide is a member of the aspergillimide class of compounds, which are structurally related to the paraherquamides.[\[1\]](#) The established molecular target of paraherquamides is the nematode nicotinic acetylcholine receptor (nAChR). It is therefore hypothesized that **16-Keto Aspergillimide** also acts as an antagonist at these receptors.

The proposed signaling pathway is as follows:



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